

# Methyl 4-amino-1-naphthoate chemical properties

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## Compound of Interest

Compound Name: Methyl 4-amino-1-naphthoate

Cat. No.: B133216

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## Methyl 4-amino-1-naphthoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical properties of **Methyl 4-amino-1-naphthoate**. Due to the limited availability of published experimental data for this specific compound, this guide also includes information on closely related compounds to provide context and reasonable estimations of its characteristics. All quantitative data is summarized in structured tables for ease of comparison.

## Core Chemical Properties

**Methyl 4-amino-1-naphthoate** is an aromatic ester with the chemical formula  $C_{12}H_{11}NO_2$ .<sup>[1]</sup> Its molecular weight is 201.22 g/mol.<sup>[1]</sup> The compound is registered under the CAS number 157252-24-9.<sup>[1]</sup> Commercial sources indicate a minimum purity of 95%.<sup>[1]</sup>

Table 1: General Chemical Properties of **Methyl 4-amino-1-naphthoate**

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>11</sub> NO <sub>2</sub>	[1]
Molecular Weight	201.22 g/mol	[1]
CAS Number	157252-24-9	[1]
Purity	Min. 95%	[1]

#### Physical Properties:

Specific experimental data for the melting point, boiling point, and solubility of **Methyl 4-amino-1-naphthoate** are not readily available in the public domain. However, data for the closely related compound, 4-Amino-1-naphthol hydrochloride, shows a melting point of 273 °C (with decomposition). It is important to note that the hydrochloride salt form and the difference in the functional group (hydroxyl vs. methyl ester) will significantly influence the melting point. For context, the non-aminated analog, Methyl 1-naphthoate, has a boiling point of 169 °C.

#### Solubility:

Quantitative solubility data for **Methyl 4-amino-1-naphthoate** in various solvents is not available. Based on the solubility of similar aromatic esters, it is anticipated to be soluble in common organic solvents such as alcohols and ethers, with slight solubility in water.

## Spectroscopic Data

Detailed experimental spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) for **Methyl 4-amino-1-naphthoate** is not available in the surveyed literature. This section will be updated as new data becomes available.

## Experimental Protocols

Specific, validated experimental protocols for the synthesis and purification of **Methyl 4-amino-1-naphthoate** are not detailed in the available literature. However, a general approach can be inferred from standard organic chemistry procedures for esterification and reduction of nitroarenes.

#### A. General Synthesis Workflow:

A plausible synthetic route to **Methyl 4-amino-1-naphthoate** could involve two main steps: the nitration of a naphthalene precursor followed by reduction of the nitro group and esterification of the carboxylic acid. The following diagram illustrates a logical, though not experimentally verified, workflow.

## Synthesis of 4-Nitro-1-naphthoic acid

1-Naphthoic acid

Nitration  
(e.g., HNO<sub>3</sub>/H<sub>2</sub>SO<sub>4</sub>)

4-Nitro-1-naphthoic acid

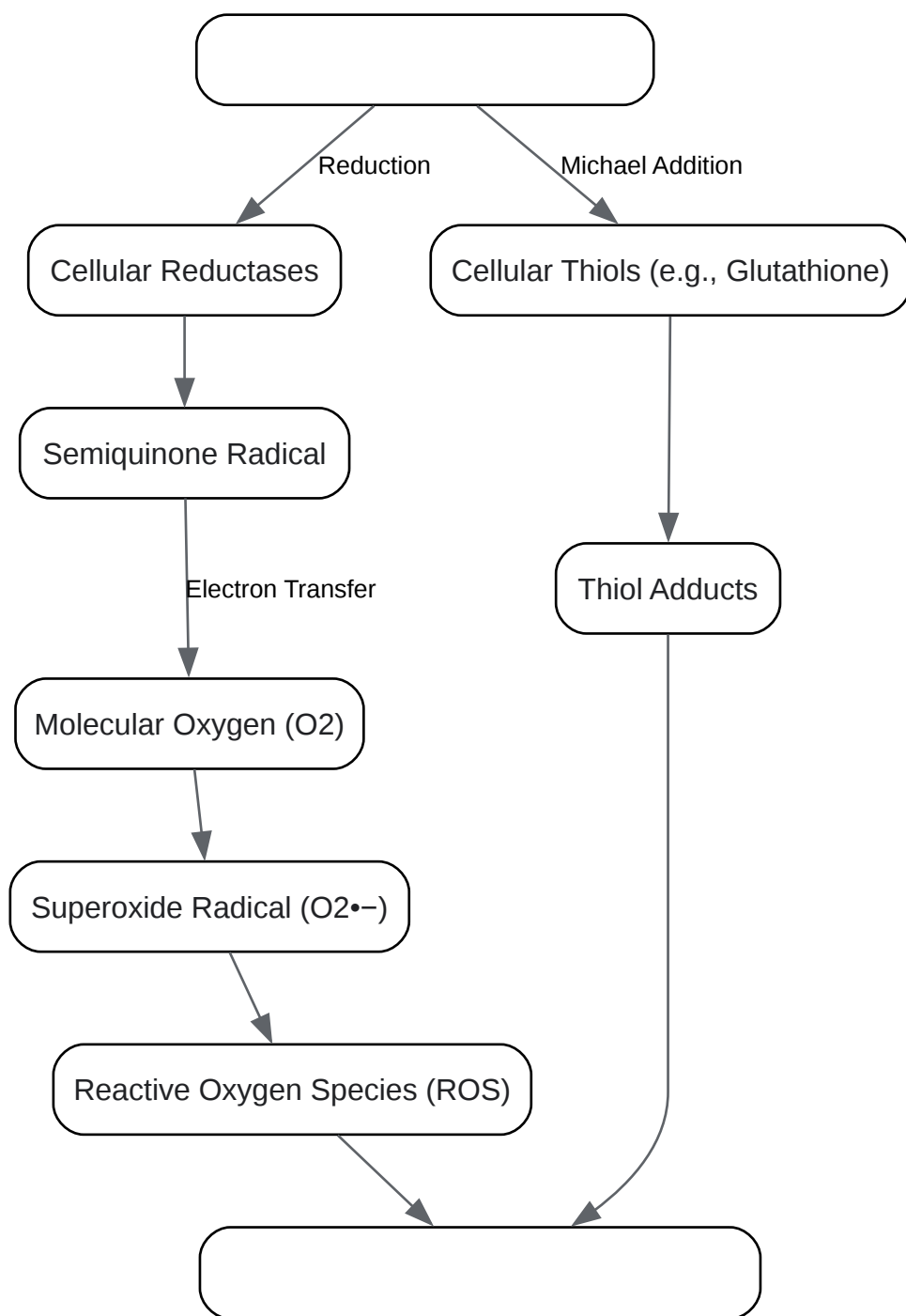
## Reduction and Esterification

Reduction  
(e.g., SnCl<sub>2</sub>/HCl or H<sub>2</sub>/Pd-C)

4-Amino-1-naphthoic acid

Esterification  
(e.g., Methanol/H<sub>2</sub>SO<sub>4</sub>)

Methyl 4-amino-1-naphthoate



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## References

- 1. cymitquimica.com [cymitquimica.com]
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